

calibration standards for 2-Ethenylfuran quantification

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Compound Focus: 2-Ethenylfuran

CAS No.: 31093-57-9

Cat. No.: S3711287

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Compound Identification and Properties

The table below summarizes the fundamental identification and calculated physical properties for **2-Ethenylfuran**, which are crucial for developing analytical methods.

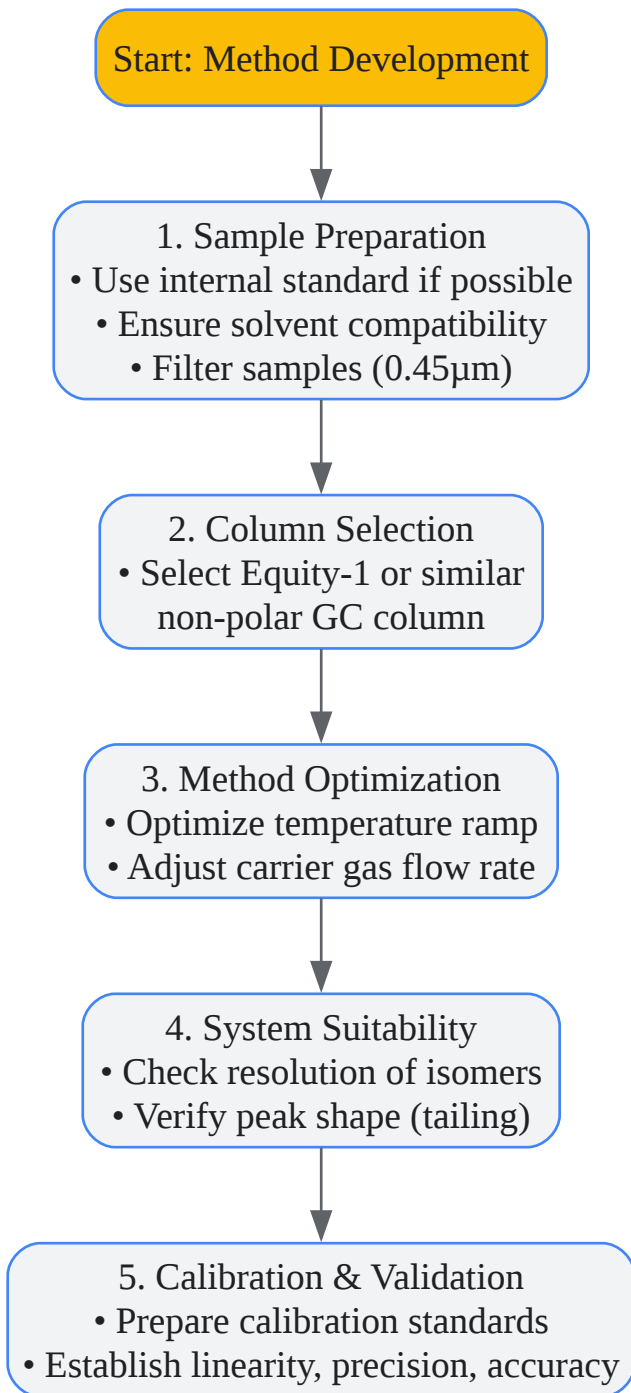
Property	Value / Description
IUPAC Name	2-Ethenylfuran / 2-Vinylfuran [1] [2]
CAS Registry Number	1487-18-9 [1] [2]
Molecular Formula	C ₆ H ₆ O [1] [3] [2]
Molar Mass	94.11 g/mol [2] / 94.113 g/mol [3]
Density (calc.)	0.959 g/cm ³ [2]
Boiling Point (calc.)	100.3 °C at 760 mmHg [2]
Flash Point (calc.)	5.5 °C [2]
Physical Form	Liquid [1]

Property	Value / Description
Signal Word (GHS)	Danger [1]
Storage Temperature	-10°C [1]
SMILES	<chem>C1=C(OC=C1)C=C</chem> [2]
InChI Key	QQBUHYQVKJQAOB-UHFFFAOYSA-N [1] [2]

> **Important Note:** The physical properties of **boiling point**, **flash point**, and **density** are listed as calculated values, not experimental data. You should treat these with caution and verify them experimentally for use in rigorous scientific work [2].

Chromatographic Separation & Quantification Guidance

Since **2-Ethenylfuran** is a volatile organic compound, **Gas Chromatography (GC)** is the recommended analytical technique. The following workflow outlines the general process for developing a quantitative GC method.



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Key Parameters for Method Development

Based on best practices for analyzing similar compounds, here are critical parameters to consider:

Aspect	Recommendation & Rationale
Analytical Technique	Gas Chromatography-Mass Spectrometry (GC-MS) is ideal for volatile furans [4].
Column Selection	For separating isomers (e.g., 2-Ethylfuran and 2,5-Dimethylfuran), a 100% dimethylpolysiloxane phase column like the Supelco Equity-1 has proven effective for complete baseline separation [4].
Sample Preparation	Use high-purity solvents . For liquid samples, filter through a 0.45 µm or 0.2 µm syringe filter to protect the column and instrument [5].
Calibration Curve	Prepare standards across a range of concentrations. A well-optimized method can achieve recoveries of 80-110% and repeatability (RSD) below 14% [4].
General Best Practice	Ensure your sample solvent is not stronger than the initial mobile phase (in GC, this relates to injection solvent focusing) to prevent peak broadening and loss of resolution [5].

Frequently Asked Questions & Troubleshooting

Q1: My 2-Ethenylfuran peaks are broad and tailing. What could be the cause?

- **Possible Cause 1: Inactive Liner or Column.**
 - **Solution:** Check and replace the GC inlet liner. If the problem persists, consider trimming the first few centimeters of the analytical column or replacing it.
- **Possible Cause 2: Inappropriate Injection Solvent or Technique.**
 - **Solution:** Ensure the solvent is suitable for your injection technique (e.g., split/splitless). A solvent that is too "strong" can lead to band broadening [5].

Q2: How can I improve the separation between 2-Ethenylfuran and a co-eluting impurity?

- **Primary Strategy: Optimize the Oven Temperature Program.**
 - **Solution:** A slower temperature ramp rate will improve separation. Fine-tune the initial hold time and temperature to maximize the resolution of early eluting compounds.
- **Secondary Strategy: Verify Column Selectivity.**
 - **Solution:** The recommended non-polar column is a good starting point. If resolution is insufficient, you may need to test a column with a different stationary phase (e.g., a wax phase for greater polarity separation).

Q3: My calibration curve is non-linear at higher concentrations. How can I fix this?

- **Possible Cause: Detector Saturation or Overloading.**
 - **Solution:** Dilute your samples and standards to fall within the linear range of the detector. Some instruments allow for the application of a calibration function to correct for non-linearity at high concentrations [6].

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